

mono-Benzyl 2-phenylmalonate solubility data

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Compound of Interest

Compound Name: 3-(Benzyloxy)-3-oxo-2-phenylpropanoic acid

CAS No.: 25774-02-1

Cat. No.: B1295140

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An In-depth Technical Guide to the Solubility of mono-Benzyl 2-phenylmalonate

Foreword: Navigating the Data Landscape

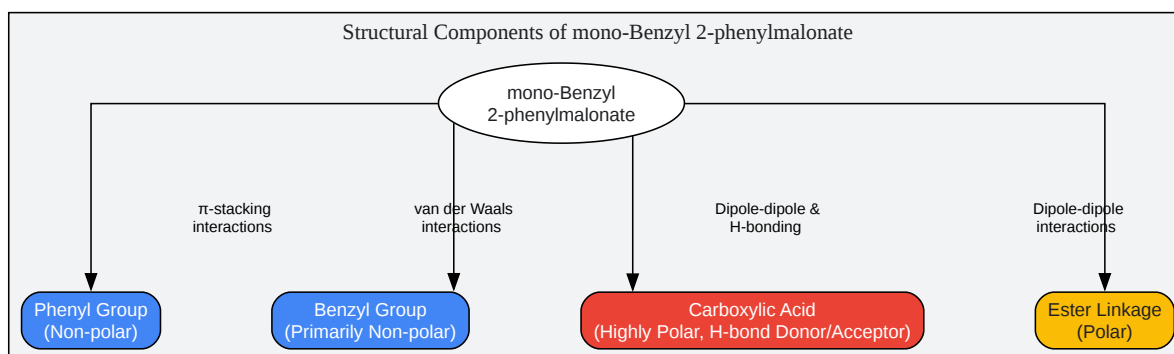
In the realm of drug discovery and chemical synthesis, understanding the solubility of a compound is a cornerstone of its development and application. This guide focuses on mono-benzyl 2-phenylmalonate (also known as phenylmalonic acid monobenzyl ester), an important intermediate in organic synthesis. It must be noted that specific, experimentally-derived solubility data for this compound is not widely available in peer-reviewed literature. Therefore, this document serves a dual purpose: first, to provide a robust, theoretically-grounded prediction of its solubility profile based on its molecular structure and data from close analogs, and second, to offer detailed, field-proven experimental protocols for researchers to determine its solubility with high fidelity.

Physicochemical Profile and Structural Analysis

Mono-benzyl 2-phenylmalonate is a dicarboxylic acid monoester. Its identity is defined by the following key parameters:

Property	Value	Source
Chemical Name	Phenylmalonic acid monobenzyl ester	[1]
Synonyms	mono-Benzyl 2- phenylmalonate, Benzyl hydrogen phenylmalonate	[1]
CAS Number	25774-02-1	[1]
Molecular Formula	C ₁₆ H ₁₄ O ₄	[1]
Molecular Weight	270.28 g/mol	Calculated
Physical Form	Predicted to be a white to off- white crystalline solid	Inferred from analogs

The solubility behavior of a molecule is intrinsically linked to its structure. Mono-benzyl 2-phenylmalonate possesses distinct regions that dictate its interaction with various solvents.



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Caption: Key functional groups influencing solubility.

This amphiphilic nature—possessing both significant non-polar surface area from the two aromatic rings and highly polar functionalities—suggests a nuanced solubility profile. The carboxylic acid group, in particular, allows for pH-dependent solubility in aqueous systems and strong interactions with protic solvents.

Predicted Solubility Profile

Based on the principle of "like dissolves like" and data from structural analogs such as benzyl benzoate and various malonic esters, a qualitative solubility profile can be predicted.^{[2][3][4]} This serves as an essential starting point for solvent selection in synthesis, purification, and formulation.

Solvent Class	Example Solvent	Predicted Solubility	Rationale for Prediction
Non-Polar	Hexane, Toluene	Low to Insoluble	The highly polar carboxylic acid group will resist solvation by non-polar solvents. While toluene may show slight solubility due to π-stacking with the phenyl rings, it is unlikely to be significant.
Polar Aprotic	Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate	Moderate to High	These solvents effectively solvate the polar ester group and can interact with the non-polar rings. THF and Ethyl Acetate are particularly good candidates due to their ability to accept hydrogen bonds from the carboxylic acid.
Polar Protic	Methanol, Ethanol	High	These solvents can act as both hydrogen bond donors and acceptors, strongly solvating the carboxylic acid and ester functionalities. The alkyl chains can also interact favorably with the non-polar parts of the molecule.

Aqueous	Water	Very Low	The large, non-polar surface area of the two phenyl rings will dominate, leading to poor water solubility. The principle is supported by the calculated LogP value of the related benzylnmalonic acid (1.014), which indicates a preference for octanol over water. [5]
Aqueous (pH-modified)	Aqueous Base (e.g., NaHCO_3 , NaOH)	High	The carboxylic acid will be deprotonated to form a carboxylate salt. This ionic species will be readily soluble in water. This is a common technique for dissolving compounds with acidic functional groups.

Experimental Protocols for Solubility Determination

To move from prediction to quantitative data, rigorous experimental protocols are required. The following methods represent the gold standard for determining thermodynamic equilibrium solubility and a high-throughput approach for kinetic solubility, respectively.

Protocol 1: Thermodynamic Solubility via the Equilibrium Shake-Flask Method

This method is considered the benchmark for determining the intrinsic solubility of a compound at equilibrium. Its success hinges on ensuring a true saturated solution is achieved and

accurately quantified.

Causality: The core principle is to allow a surplus of the solid compound to equilibrate with the solvent over an extended period, ensuring the solvent is fully saturated. The subsequent analysis of the supernatant provides the solubility value at that specific temperature.

Methodology:

- **Preparation:**
 - Add an excess of mono-benzyl 2-phenylmalonate (enough to ensure solid remains visible at the end of the experiment) to a known volume of the selected solvent (e.g., 5 mL) in a sealed, inert container (e.g., a glass vial with a PTFE-lined cap).
 - **Expert Insight:** The use of a significant excess is a self-validating step; if no solid remains, the solution was not saturated, and the experiment is invalid.
- **Equilibration:**
 - Place the sealed vials in a thermostatically controlled shaker or rotator set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient duration to reach equilibrium. A typical starting point is 24 to 48 hours.
 - **Expert Insight:** To validate the equilibration time, samples can be taken at multiple time points (e.g., 24, 48, and 72 hours). Equilibrium is confirmed when the measured concentration plateaus.
- **Phase Separation:**
 - Allow the vials to stand undisturbed at the experimental temperature for at least one hour to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a solvent-compatible syringe filter (e.g., 0.22 µm PTFE) into a clean vial.

- Expert Insight: Filtration is a critical step to remove all undissolved microcrystals. Pre-saturating the filter by discarding the first portion of the filtrate minimizes adsorption of the analyte to the filter membrane, which is crucial for low-solubility compounds.
- Quantification:
 - Accurately dilute the filtered supernatant with a suitable mobile phase or solvent.
 - Analyze the concentration of the diluted sample using a validated analytical technique, most commonly High-Performance Liquid Chromatography with UV detection (HPLC-UV).
 - Prepare a calibration curve using standards of known concentrations of mono-benzyl 2-phenylmalonate to ensure accurate quantification.
 - Calculate the original concentration in the saturated solution, accounting for the dilution factor. Express the result in mg/mL or mol/L.

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Sources

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